

Efficacy of Chlorimuron-ethyl Tank Mixes: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: Chlorimuron-ethyl

Cat. No.: B7818925

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A comprehensive analysis of experimental data on the performance of **chlorimuron-ethyl** in combination with other herbicides for broad-spectrum weed control and crop safety.

Chlorimuron-ethyl, a sulfonyleurea herbicide, is a widely utilized tool for the management of broadleaf weeds in various crops, most notably soybeans. Its mode of action involves the inhibition of acetolactate synthase (ALS), an enzyme crucial for the biosynthesis of branched-chain amino acids in plants.[1] To broaden the spectrum of weed control, particularly to include grass species and enhance activity on difficult-to-control broadleaf weeds, **chlorimuron-ethyl** is frequently applied in tank mixtures with other herbicides. This guide provides a comparative analysis of the efficacy of various **chlorimuron-ethyl** tank mixes, supported by experimental data, to aid researchers, scientists, and drug development professionals in their work.

Key Efficacy Data of Chlorimuron-ethyl Tank Mixes

The following tables summarize quantitative data from various field studies, offering a comparative look at the performance of different **chlorimuron-ethyl** tank mixes on weed control and crop yield.

Table 1: Efficacy of Chlorimuron-ethyl Tank Mixes on Various Weed Species

Tank Mix Partner	Target Weed(s)	Application Rate (g a.i./ha)	Weed Control (%)	Crop	Source
Glyphosate	Bidens pilosa	20 (Chlorimuron) + 720 (Glyphosate)	>90% (residual control)	Soybean	[2]
Quizalofop-p-tefuryl	Grasses & Broadleaf Weeds	9 (Chlorimuron) + 40 (Quizalofop)	Broad-spectrum control comparable to hand weeding	Soybean	[3]
Fenoxaprop-p-ethyl	Mixed Weed Flora	6 (Chlorimuron) + 50 (Fenoxaprop)	92.9% (Weed Control Efficiency)	Soybean	
Imazethapyr	Monocot & Dicot Weeds	10 (Chlorimuron) + 75 (Imazethapyr)	Effective control of both weed types	Soybean	
Lactofen	Ipomoea grandifolia, Sida rhombifolia, Commelina benghalensis	10 (Chlorimuron) + 96 (Lactofen)	>82%	Soybean	
Fomesafen	Morningglory species	-	Improved control compared to glyphosate alone	Soybean	[4]

Clethodim	Johnsongrass (Sorghum halepense)	-	Effective control	Soybean	[5]
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Note: Efficacy can vary based on environmental conditions, weed size, and application timing.

Table 2: Impact of Chlorimuron-ethyl Tank Mixes on Soybean Yield

Tank Mix Partner	Application Rate (g a.i./ha)	Soybean Yield (kg/ha)	Comparison to Control	Source
Quizalofop-p-tefuryl	9 (Chlorimuron) + 40 (Quizalofop) + Surfactant	1598	Similar to hand weeding (1720 kg/ha)	
Fenoxaprop-p-ethyl	6 (Chlorimuron) + 50 (Fenoxaprop)	1770	Significantly higher than weedy check	
Imazethapyr	10 (Chlorimuron) + 75 (Imazethapyr)	2187	On par with weed-free plots (2317 kg/ha)	
Glyphosate & various partners	0.004 lb/A (Chlorimuron) + 0.77 lb/A (Glyphosate)	Significantly higher than untreated control	No significant difference among tank mixes	

Herbicide Interactions: Synergism and Antagonism

The combination of herbicides in a tank mix can result in three types of interactions: additive, synergistic, or antagonistic. An additive effect means the combined effect is the sum of the individual effects. Synergism occurs when the combined effect is greater than the sum of the individual effects, while antagonism is when the combined effect is less.

- Synergism: Tank mixes of **chlorimuron-ethyl** with protoporphyrinogen oxidase (PPO) inhibitors like acifluorfen, fomesafen, or lactofen have shown synergistic effects on the

control of certain broadleaf weeds such as prickly sida (*Sida spinosa*) and pitted morningglory (*Ipomoea lacunosa*).

- Antagonism: A notable instance of antagonism occurs when **chlorimuron-ethyl** is tank-mixed with graminicides (Group 1 herbicides) such as fenoxaprop. This can lead to reduced control of grass weeds. Studies have shown that tank-mixing fenoxaprop with a combination of **chlorimuron-ethyl** and metsulfuron-methyl increased grass weed biomass compared to sequential applications. To mitigate this, it is often recommended to apply the grass herbicide 1 to 7 days before or after the **chlorimuron-ethyl** application.

Experimental Protocols

To ensure the reliability and reproducibility of herbicide efficacy studies, a standardized experimental protocol is essential. The following outlines a typical methodology for evaluating **chlorimuron-ethyl** tank mixes in a field setting.

Experimental Design

- Design: Randomized Complete Block Design (RCBD) is commonly used to account for field variability.
- Replications: A minimum of three to four replications for each treatment is standard.
- Plot Size: Plot dimensions are chosen to be large enough to minimize edge effects and allow for accurate assessment, for example, 5 m x 4 m.

Treatments and Application

- Herbicide Rates: Herbicides are applied at recommended label rates. For experimental purposes, a range of rates, including a double rate for crop safety assessment, may be included.
- Application Equipment: A CO₂-pressurized backpack sprayer or a tractor-mounted sprayer equipped with flat fan nozzles is typically used to ensure uniform application.
- Spray Volume: A spray volume of 200-400 L/ha is common for ground applications.

- **Timing:** Herbicides are applied at the recommended crop and weed growth stage, for instance, post-emergence when weeds are young and actively growing.

Data Collection

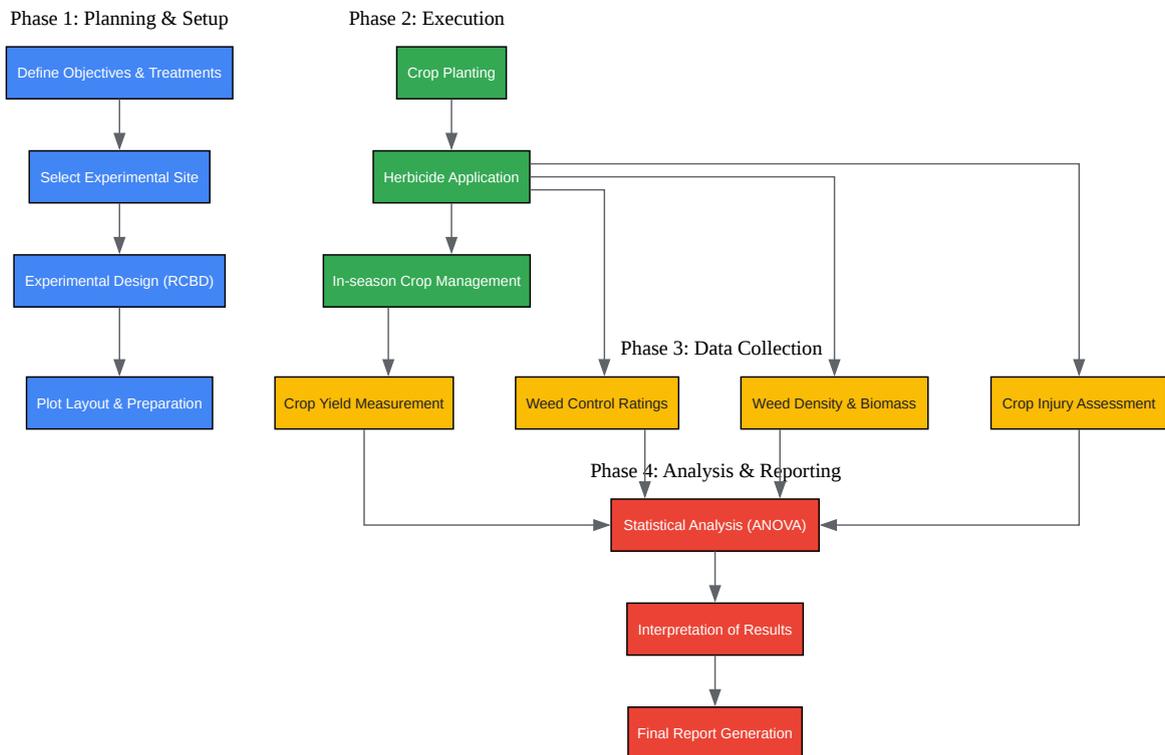
- **Weed Control:** Visual assessment of weed control is conducted at specific intervals after application (e.g., 7, 14, 28, and 45 days after treatment - DAT) using a scale of 0% (no control) to 100% (complete kill).
- **Weed Density and Biomass:** Weed counts per unit area (e.g., per square meter) and weed dry weight are measured at specified times during the growing season.
- **Crop Phytotoxicity:** Visual crop injury is rated on a scale of 0% (no injury) to 100% (crop death) at regular intervals after application. Symptoms may include stunting, chlorosis (yellowing), and necrosis.
- **Crop Yield:** At maturity, the crop from a designated area within each plot is harvested to determine the grain yield.

Statistical Analysis

- Data are subjected to Analysis of Variance (ANOVA) appropriate for the experimental design.
- Mean separation tests (e.g., Tukey's HSD or Duncan's Multiple Range Test) are used to determine significant differences between treatment means.

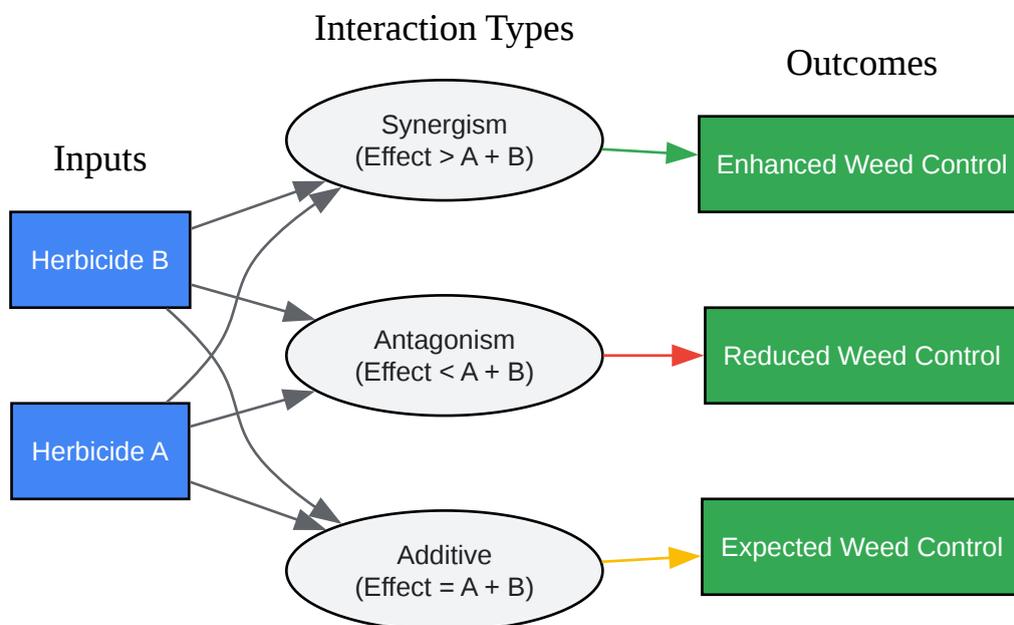
Visualizing Experimental Processes

To better understand the workflow of herbicide efficacy trials and the nature of herbicide interactions, the following diagrams are provided.



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Caption: A typical workflow for conducting herbicide efficacy trials.



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